

N-Acetyl-S-benzyl-D-cysteine: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: N-Acetyl-S-benzyl-D-cysteine

Cat. No.: B064374

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **N-Acetyl-S-benzyl-D-cysteine**. The information presented is curated for professionals in research and drug development who may handle this compound. This guide synthesizes available data on its potential hazards, exposure control, and emergency procedures.

Hazard Identification and Classification

N-Acetyl-S-benzyl-D-cysteine is classified as a substance that requires careful handling due to its potential to cause skin and eye irritation, as well as skin sensitization. The following classifications are based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) and are extrapolated from data on the closely related N-Acetyl-S-benzyl-L-cysteine.

GHS Classification:

- Skin Irritation: Category 2
- Eye Irritation: Category 2
- Skin Sensitization: Category 1

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P272: Contaminated work clothing should not be allowed out of the workplace.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P333 + P313: If skin irritation or rash occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

A summary of the key physical and chemical properties of N-Acetyl-S-benzyl-cysteine is provided in the table below. These properties are essential for understanding its behavior under various experimental and storage conditions.

Property	Value
Molecular Formula	C ₁₂ H ₁₅ NO ₃ S
Molecular Weight	253.32 g/mol
Appearance	White to off-white solid
Solubility	Data not readily available. Expected to have limited solubility in water.
Melting Point	Data not readily available for the D-isomer. The L-isomer has a reported melting point.
Boiling Point	Data not available
Flash Point	Data not available

Toxicological Data

Quantitative toxicological data for **N-Acetyl-S-benzyl-D-cysteine** is not readily available. However, data for the related and widely studied compound, N-acetylcysteine (NAC), can provide an indication of its general acute toxicity profile. It is important to note that the benzyl group in the target compound may alter its toxicological properties.

Test	Species	Route	LD50
Acute Oral Toxicity (NAC)	Rat	Oral	> 5,050 mg/kg
Acute Oral Toxicity (NAC)	Mouse	Oral	> 1,000 mg/kg
Acute Intraperitoneal Toxicity (NAC)	Mouse	Intraperitoneal	1,000 - 2,000 mg/kg

*Data for N-acetylcysteine (NAC) is provided as a surrogate for **N-Acetyl-S-benzyl-D-cysteine**.

Experimental Protocols for Safety Assessment

Detailed methodologies for key safety assessment experiments are outlined below. These protocols are based on internationally recognized OECD guidelines.

Skin Irritation and Corrosion (Based on OECD Guideline 404)

This test determines the potential of a substance to cause irreversible or reversible inflammatory changes to the skin.

- **Test Animal:** A single healthy young adult albino rabbit is used for the initial test.
- **Preparation:** Approximately 24 hours before the test, the animal's back is clipped free of fur.
- **Application:** A 0.5 g or 0.5 mL dose of the test substance is applied to a small area (approx. 6 cm²) of the clipped skin and covered with a gauze patch and non-irritating tape.
- **Exposure:** The exposure period is 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- **Scoring:** The reactions are scored according to a standardized scale. If no corrosive effects are observed after 72 hours, the observation period can be extended up to 14 days to determine the reversibility of any effects.

Eye Irritation and Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

- **Test Animal:** A single healthy young adult albino rabbit is used for the initial test.
- **Application:** A single dose of 0.1 mL of a liquid or 0.1 g of a solid is instilled into the conjunctival sac of one eye. The other eye serves as an untreated control.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.

- **Scoring:** The ocular reactions are scored based on a standardized system. The observation period may be extended up to 21 days to assess the reversibility of the effects.

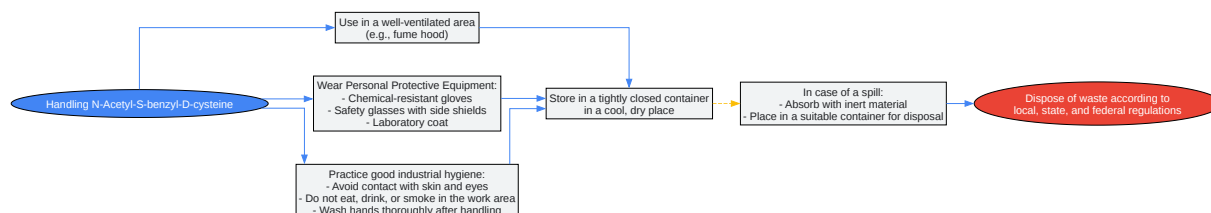
Skin Sensitization - Local Lymph Node Assay (LLNA) (Based on OECD Guideline 429)

The LLNA is the preferred method for assessing the skin sensitization potential of a chemical.

- **Test Animals:** A group of mice (e.g., CBA/J strain) is used.
- **Application:** The test substance, at various concentrations in a suitable vehicle, is applied to the dorsal surface of each ear for three consecutive days. A control group receives the vehicle alone.
- **Proliferation Measurement:** On day 6, the mice are injected intravenously with a solution containing a substance that is incorporated into the DNA of proliferating cells (historically ^3H -methyl thymidine, with non-radioactive alternatives now available).
- **Sample Collection:** Five hours after the injection, the mice are euthanized, and the draining auricular lymph nodes are excised.
- **Analysis:** The lymph nodes are processed to measure the level of cell proliferation.
- **Stimulation Index (SI):** The proliferation in the test groups is compared to the control group to calculate a Stimulation Index. An SI of 3 or greater is generally considered a positive result, indicating that the substance is a skin sensitizer.

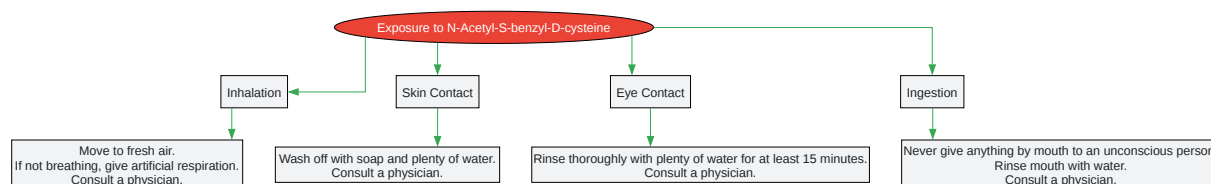
Signaling Pathways and Logical Relationships

To visualize the handling precautions and potential metabolic pathways, the following diagrams are provided.



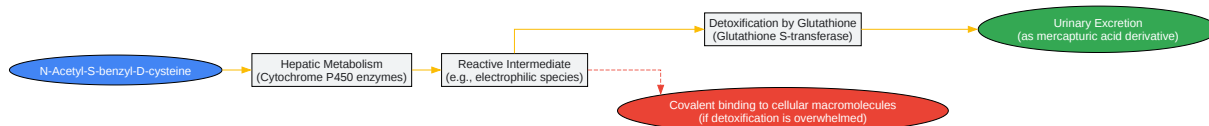
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Caption: Safe Handling Workflow for **N-Acetyl-S-benzyl-D-cysteine**.



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Caption: First Aid Measures for Exposure to **N-Acetyl-S-benzyl-D-cysteine**.



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Caption: Putative Metabolic Pathway and Toxicity Mechanism.

Conclusion

N-Acetyl-S-benzyl-D-cysteine is a compound that requires careful handling in a laboratory setting. Adherence to standard safety protocols, including the use of appropriate personal protective equipment and engineering controls, is essential to minimize the risk of exposure and potential adverse health effects. In the event of exposure, prompt and appropriate first aid measures should be taken. The toxicological profile of this compound is not extensively characterized, and therefore, it should be handled with the caution appropriate for a substance with known irritant and sensitizing properties. Further research into its specific toxicokinetics and toxicodynamics is warranted to provide a more complete safety assessment.

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